

An In-depth Technical Guide to 4'-Benzyloxy-2'-hydroxyacetophenone

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Compound of Interest

Compound Name: 4'-Benzyloxy-2'-hydroxyacetophenone

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **4'-Benzyloxy-2'-hydroxyacetophenone**, a key intermediate in organic synthesis. It details the compound's physicochemical properties, provides experimental protocols for its application, and outlines a representative synthetic pathway.

Core Compound Data

4'-Benzyloxy-2'-hydroxyacetophenone is an aromatic ketone that serves as a versatile building block in the synthesis of more complex molecules, including flavonoids and other biologically active compounds.^[1]

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₄ O ₃	[2]
Molecular Weight	242.27 g/mol	[2]
IUPAC Name	1-(4-(benzyloxy)-2-hydroxyphenyl)ethanone	[2]
CAS Number	29682-12-0	[2]
Appearance	White to off-white amorphous powder	
Melting Point	100-107 °C	

Spectroscopic and Physicochemical Properties

Below is a summary of key physicochemical and spectroscopic data for **4'-Benzyloxy-2'-hydroxyacetophenone**.

Data Type	Description
¹ H NMR	Data available on PubChem, acquired on a Varian A-60 instrument.[2]
¹³ C NMR	Data available on PubChem, acquired on a Varian CFT-20 instrument.[2]
IR Spectra	FTIR data available, obtained using a KBr wafer technique.[2]
Mass Spectrometry	GC-MS data is available, with major peaks observed.[2]
Purity	Commercially available with ≥99% purity (via HPLC).
Storage	Recommended storage at 0-8 °C.

Experimental Protocols

4'-Benzyloxy-2'-hydroxyacetophenone is a key starting material in the Claisen-Schmidt condensation for the synthesis of chalcones, which are precursors to flavonoids and other heterocyclic compounds with significant biological activities.

Protocol: Synthesis of a Chalcone Derivative via Claisen-Schmidt Condensation

This protocol describes a general procedure for the base-catalyzed condensation of **4'-Benzyloxy-2'-hydroxyacetophenone** with an aromatic aldehyde to yield a chalcone.

Materials:

- **4'-Benzyloxy-2'-hydroxyacetophenone**
- Substituted aromatic aldehyde (e.g., benzaldehyde)
- Ethanol
- Potassium hydroxide (KOH)
- Deionized water
- Hydrochloric acid (HCl), dilute solution
- Standard laboratory glassware
- Magnetic stirrer and hotplate
- Filtration apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve 1.0 equivalent of **4'-Benzyloxy-2'-hydroxyacetophenone** in a minimal amount of ethanol.
- **Addition of Aldehyde:** To this solution, add 1.0 to 1.1 equivalents of the selected aromatic aldehyde.

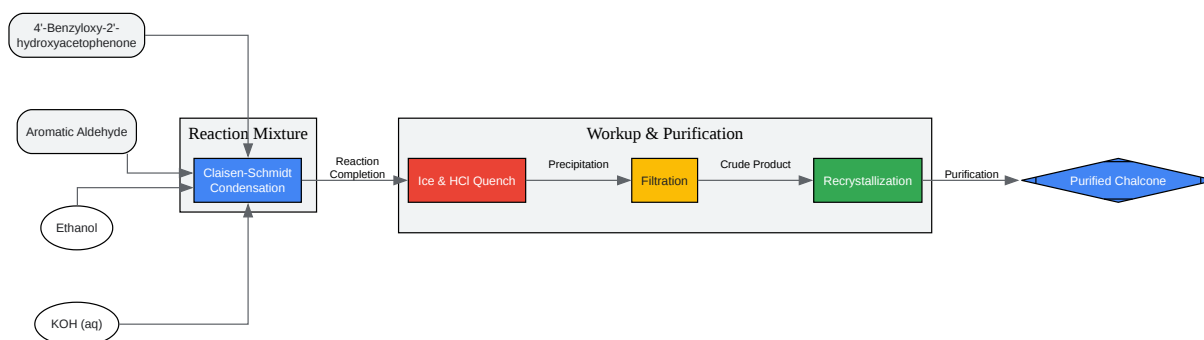
- **Base Catalyst:** While stirring the mixture, slowly add an aqueous or ethanolic solution of potassium hydroxide (a substantial excess, often 40-50% solution).
- **Reaction:** Continue stirring the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). Reaction times can vary from a few hours to overnight.
- **Workup:** Once the reaction is complete, pour the reaction mixture into a beaker containing crushed ice.
- **Precipitation:** Acidify the mixture with dilute hydrochloric acid to a pH of approximately 2-3. This will cause the chalcone product to precipitate out of the solution.
- **Isolation:** Collect the precipitated solid by vacuum filtration.
- **Washing:** Wash the solid with cold deionized water until the filtrate is neutral to litmus paper.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol.
- **Drying:** Dry the purified chalcone in a desiccator or a vacuum oven at a low temperature.

Synthetic Workflow and Applications

The primary application of **4'-Benzyloxy-2'-hydroxyacetophenone** in research and development is as an intermediate in the synthesis of chalcones and flavonoids. These classes of compounds are studied for a wide range of potential therapeutic applications.

Logical Workflow for Chalcone Synthesis

The following diagram illustrates the general workflow for the synthesis of a chalcone derivative from **4'-Benzyloxy-2'-hydroxyacetophenone** using the Claisen-Schmidt condensation described in the protocol above.



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Caption: Workflow for the synthesis of chalcones.

The resulting chalcones can then be used in further synthetic steps, for example, cyclization reactions to form flavonoids. These compounds are of interest due to their potential antioxidant and antimicrobial properties.^[1] The structural framework of **4'-Benzyloxy-2'-hydroxyacetophenone** makes it a valuable precursor for creating diverse molecular libraries for drug discovery screening.

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References

- 1. Synthesis of Chalcones Derivatives and Their Biological Activities: A Review - PMC [pmc.ncbi.nlm.nih.gov]

- 2. 4'-Benzyloxy-2'-hydroxyacetophenone | C₁₅H₁₄O₃ | CID 309257 - PubChem [pubchem.ncbi.nlm.nih.gov]
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